

# A Comprehensive Technical Guide to the Chemical Properties of Phenafleur

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PHENAFLEUR

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## Abstract

**Phenafleur®**, a synthetic aromatic chemical, is a key ingredient in the fragrance industry, prized for its refined floral and hyacinth notes with fruity undertones. This document provides an in-depth technical overview of the chemical and physical properties of **Phenafleur**. It includes a compilation of its physicochemical data, detailed experimental protocols for property determination, and a discussion of the analytical techniques relevant to its quality control. Furthermore, this guide presents a proposed synthesis pathway and a typical quality control workflow, visualized through diagrams to aid in understanding.

## Chemical and Physical Properties

**Phenafleur**, chemically known as [2-(cyclohexyloxy)ethyl]benzene, is a colorless to pale yellow liquid.<sup>[1]</sup> Its key chemical and physical properties are summarized in the tables below.

### Table 1: Identification and General Properties

| Property          | Value   | Reference |
|-------------------|---|-----------|
| Chemical Name     | [2-(cyclohexyloxy)ethyl]benzene   | [1][2]    |
| Common Name       | Phenafleur  | [1][3]    |
| CAS Number        | 80858-47-5  | [1]       |
| EINECS Number     | 279-576-2   | [1]       |
| Molecular Formula | C <sub>14</sub> H <sub>20</sub> O                                       | [1][3]    |
| Molecular Weight  | 204.3 g/mol   | [1][3]    |
| Physical State    | Liquid  | [1]       |
| Odor Profile      | Refined floral, hyacinth, green, metallic, fruity (raspberry), balsamic | [3][4]    |

**Table 2: Physicochemical Data**

| Property         | Value                             | Reference |
|------------------|-----------------------------------|-----------|
| Purity           | 98.00 - 100.00 %                  | [1]       |
| Boiling Point    | 283.8 °C (at 101325 Pa)           | [4]       |
| Flash Point      | 94 °C / 201 °F                    | [1]       |
| Density          | 0.97 g/cm <sup>3</sup> (at 20 °C) | [4]       |
| Specific Gravity | 0.9670 - 0.9740                   | [1]       |
| Refractive Index | 1.5080 - 1.5130                   | [1]       |
| Vapor Pressure   | 0.54 Pa (at 24 °C)                | [4]       |
| Water Solubility | 780.2 mg/L (at 24 °C)             | [4]       |
| LogP             | 4.9 (at 25 °C)                    | [4]       |

## Experimental Protocols

Detailed experimental methodologies for determining the key physicochemical properties of **Phenafleur** are outlined below. These are generalized protocols based on standard laboratory practices.

## Determination of Boiling Point (Capillary Method)

The boiling point of **Phenafleur** can be determined using the capillary method.

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Small test tube
- Heat source

Procedure:

- A small amount of **Phenafleur** is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the **Phenafleur** in the test tube.
- The test tube is attached to a thermometer and placed in a Thiele tube or oil bath.
- The apparatus is heated gently.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the liquid is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Refractive Index

The refractive index of **Phenafleur** is measured using a refractometer.

Apparatus:

- Abbe refractometer or a digital refractometer
- Constant temperature water bath
- Light source (e.g., sodium lamp)
- Dropper

Procedure:

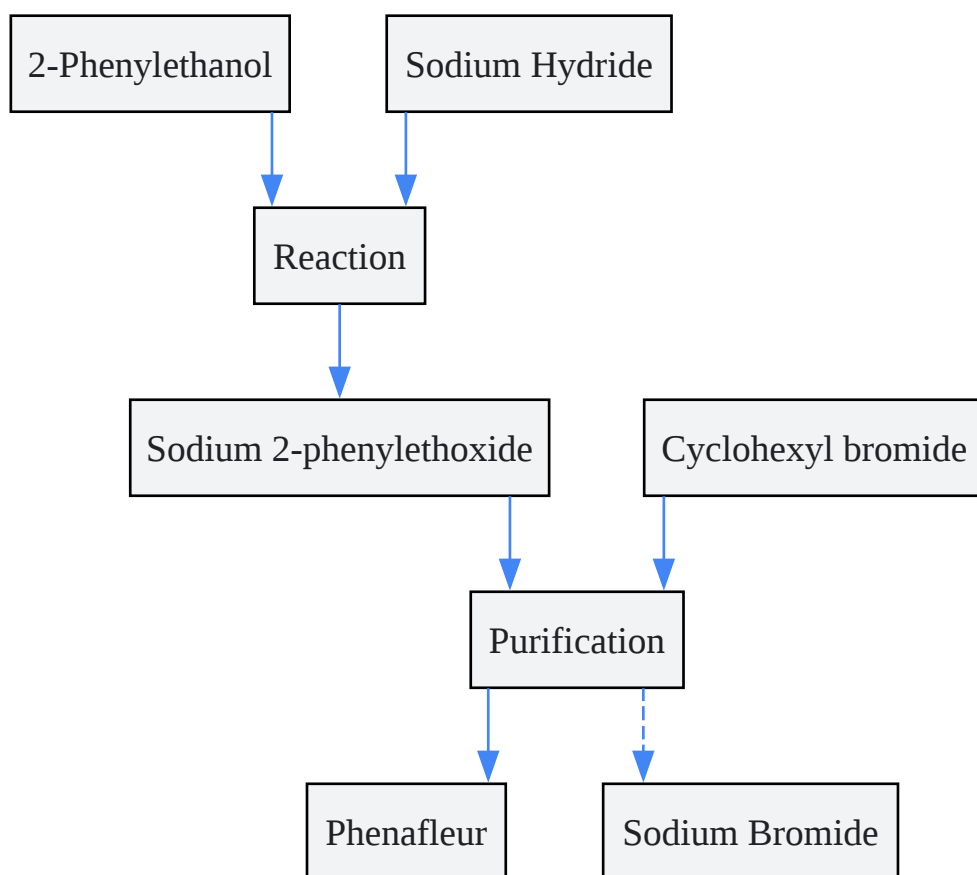
- The refractometer is calibrated using a standard of known refractive index.
- The temperature of the refractometer prisms is maintained at a constant temperature (e.g., 20°C) using the water bath.
- A few drops of **Phenafleur** are placed on the prism of the refractometer.
- The prisms are closed, and the light source is positioned.
- The refractometer is adjusted until the dividing line between the light and dark fields is sharp and centered in the crosshairs of the eyepiece.
- The refractive index is read from the scale.

## Proposed Synthesis and Quality Control Workflows

While the precise industrial synthesis of **Phenafleur** is proprietary, a plausible synthetic route can be proposed based on general organic chemistry principles. Quality control is essential to ensure the purity and consistency of the final product.

## Proposed Synthesis of Phenafleur

A potential synthesis pathway for **Phenafleur** involves the Williamson ether synthesis.

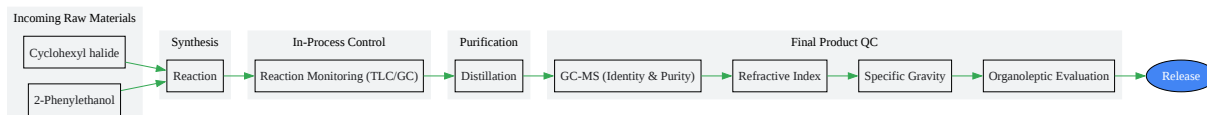


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A proposed synthesis workflow for **Phenafleur**.

## Quality Control Workflow for Phenafleur

A typical quality control workflow for **Phenafleur** would involve a series of analytical tests to confirm its identity, purity, and physical properties.



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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)